

Solubility and physical properties of 2-Bromo-p-xylene

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Compound of Interest

Compound Name: 2-Bromo-p-xylene

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An In-depth Technical Guide to the Solubility and Physical Properties of **2-Bromo-p-xylene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Bromo-p-xylene** (CAS No. 553-94-6), a key intermediate in various organic syntheses. The document details its solubility profile and core physical characteristics, supported by standardized experimental protocols for their determination.

Chemical Identity

- IUPAC Name: 2-bromo-1,4-dimethylbenzene[1][2]
- Synonyms: 2,5-Dimethylbromobenzene, Bromo-p-xylene, 1-Bromo-2,5-dimethylbenzene[3][4][5]
- Molecular Formula: C₈H₉Br[1][2][6]
- Molecular Weight: 185.06 g/mol [1][3][5][7]
- Appearance: Colorless crystals or a clear, colorless to slightly colored liquid.[1][2][4]

Physical Properties

The physical properties of **2-Bromo-p-xylene** are crucial for its handling, application in synthesis, and purification processes. The data compiled from various sources are summarized below.

Table 1: Physical Properties of **2-Bromo-p-xylene**

Property	Value	Source(s)
Melting Point	9-10 °C	[3][7]
Boiling Point	199-201 °C	[3][7]
210-220 °C	[1][4]	
Density	1.339 g/mL	[3]
1.34 g/mL (at 25 °C)		
1.347 g/mL	[7]	
1.4 g/mL	[1][4]	
Refractive Index	1.5490 - 1.5530 (at 20°C)	[1]
1.5495 - 1.5515 (at 20°C, 589 nm)	[2]	
1.550 (at 20°C)		
1.551	[7]	

Solubility Profile

The solubility of **2-Bromo-p-xylene** is dictated by its molecular structure—a nonpolar aromatic ring with a halogen substituent. Following the principle of "like dissolves like," it exhibits poor solubility in polar solvents like water and good solubility in nonpolar organic solvents.

Table 2: Solubility of **2-Bromo-p-xylene**

Solvent	Solubility	Notes	Source(s)
Water	Practically Insoluble	The compound may undergo slow decomposition upon contact with water.	[4][8]
Acetone	Soluble	[8]	
Ether	Soluble	[8]	
Ethanol	Very Soluble	Based on data for the related isomer, 2-Bromo-m-xylene.	[9]
Benzene	Soluble	Based on data for the related isomer, 2-Bromo-m-xylene.	[9]

Experimental Protocols

The following sections detail standardized methodologies for determining the physical and solubility properties of compounds such as **2-Bromo-p-xylene**.

Melting Point Determination (Capillary Method)

The melting point is determined as a range, from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes liquid.[10] Pure crystalline compounds typically exhibit a sharp melting range of 0.5-1.0°C.[11]

- Apparatus: Mel-Temp apparatus or Thiele tube, capillary tubes, thermometer.[11]
- Procedure:
 - Ensure the sample is dry and finely powdered.
 - Pack a small amount of the compound into a capillary tube, sealed at one end, to a height of 1-2 mm.[12][13]

- Place the capillary tube in the heating apparatus (e.g., Mel-Temp or Thiele tube filled with mineral oil).[11]
- Attach the capillary to a thermometer, ensuring the sample is level with the thermometer bulb.[11]
- Heat the apparatus slowly and steadily, at a rate of approximately 1-2°C per minute, especially near the expected melting point.[11]
- Record the temperature at which the substance first begins to melt (T1).
- Record the temperature at which the substance has completely melted (T2).[13] The melting point is reported as the range T1-T2.

Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[14][15]

- Apparatus: Thiele tube or aluminum heating block, small test tube (fusion tube), capillary tube sealed at one end, thermometer.[16][17]
- Procedure:
 - Place a few milliliters of the liquid sample into a small test tube.[18]
 - Invert a capillary tube (sealed at one end) and place it into the liquid in the test tube, with the open end submerged.[16]
 - Attach the test tube to a thermometer and place the assembly in a heating bath (Thiele tube or heating block).[17]
 - Heat the apparatus gently. As the temperature rises, air trapped in the capillary will bubble out.[15]
 - The boiling point is reached when a rapid and continuous stream of bubbles emerges from the capillary tube.[16]

- Note the temperature, stop heating, and allow the apparatus to cool.
- The temperature at which the liquid is drawn back into the capillary tube upon cooling is the precise boiling point of the liquid.[\[15\]](#)

Density Determination

Density is the mass per unit volume of a substance. For liquids, it is typically measured using a balance and a volumetric container.

- Apparatus: Digital balance, measuring cylinder or pycnometer.[\[19\]](#)
- Procedure (using a measuring cylinder):
 - Place a clean, dry measuring cylinder on a digital balance and tare the mass to zero.[\[19\]](#)
[\[20\]](#)
 - Add a known volume of the liquid (e.g., 10 mL) to the measuring cylinder. Read the volume from the bottom of the meniscus.[\[19\]](#)
 - Record the mass of the liquid displayed on the balance.[\[19\]](#)
 - Calculate the density using the formula: $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$.[\[19\]](#)
 - For higher accuracy, a pycnometer (a glass flask with a specific, known volume) can be used by weighing it empty, then full with the liquid.[\[21\]](#)

Refractive Index Determination

The refractive index measures how light propagates through a substance and is a characteristic property.

- Apparatus: Abbe refractometer, dropper.
- Procedure:
 - Calibrate the refractometer using a standard sample with a known refractive index (e.g., distilled water).

- Place a few drops of the liquid sample onto the prism of the refractometer.
- Close the prism and allow the temperature to stabilize (typically 20°C).
- Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the scale. Modern instruments often provide a digital readout.

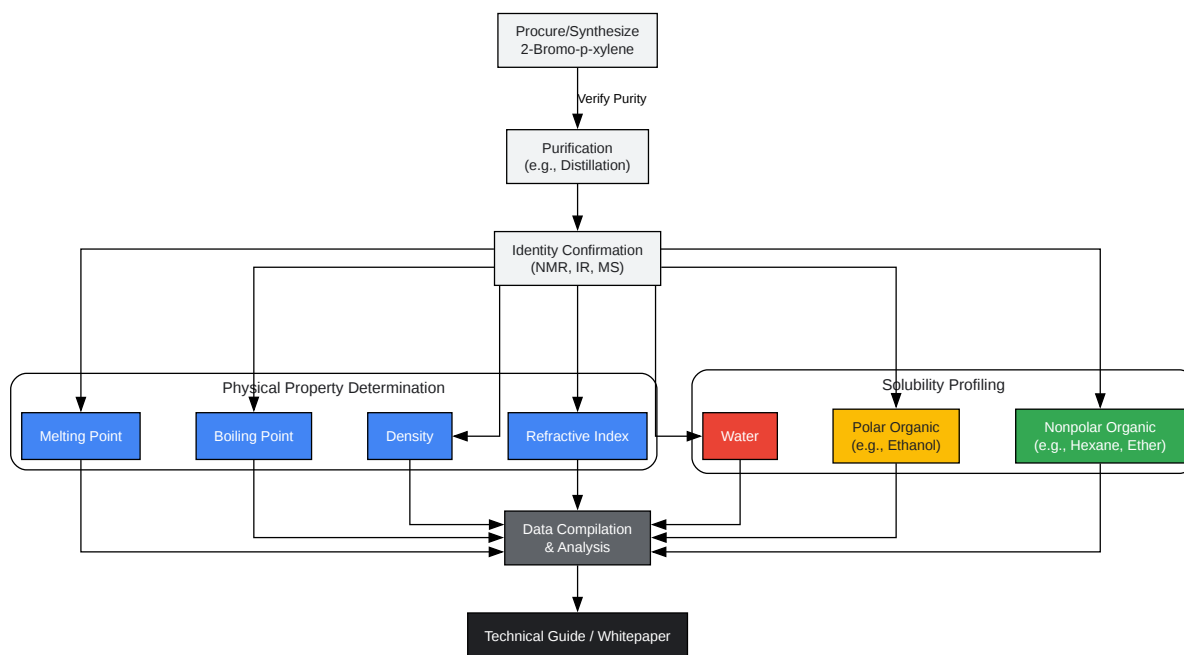
Solubility Determination (Qualitative)

This protocol determines if a substance is soluble in a given solvent.

- Apparatus: Small test tubes, spatula, vortex mixer (optional).
- Procedure:
 - Place approximately 25 mg of the solid solute (or 0.05 mL of a liquid solute) into a small test tube.[\[22\]](#)
 - Add 0.75 mL of the chosen solvent in small portions.[\[22\]](#)
 - After each addition, shake the test tube vigorously for 10-20 seconds.[\[23\]](#)
 - Observe the mixture. If the solute dissolves completely, it is classified as "soluble." If it remains undissolved or forms a separate phase, it is "insoluble."[\[23\]](#)
 - For water-soluble compounds, the pH can be tested with litmus paper to indicate the presence of acidic or basic functional groups.[\[24\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physicochemical characterization of a chemical compound like **2-Bromo-p-xylene**.



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Caption: Workflow for the physicochemical characterization of **2-Bromo-p-xylene**.

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